

# High-Throughput Screening for Novel TAFI Inhibitors: Application Notes and Protocols

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## Compound of Interest

Compound Name: TAFI inhibitor

Cat. No.: B14210700

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## Introduction

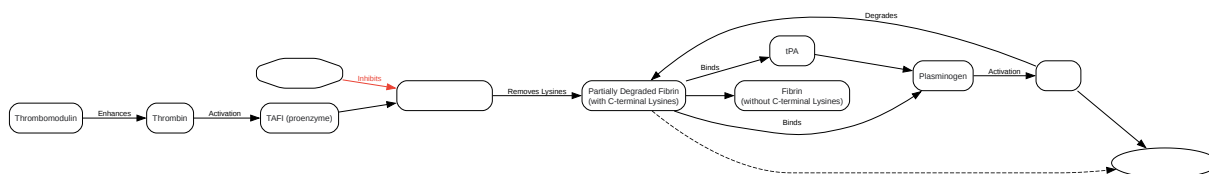
Thrombin-Activatable Fibrinolysis Inhibitor (TAFI), also known as procarboxypeptidase B2, is a key regulator of the fibrinolytic system. Upon activation by the thrombin-thrombomodulin complex or plasmin, TAFI is converted to its active form, TAFIa.[1] TAFIa attenuates fibrinolysis by removing C-terminal lysine and arginine residues from partially degraded fibrin.[1] This removal of lysine and arginine residues reduces the binding of plasminogen and tissue plasminogen activator (tPA) to the fibrin clot, thereby downregulating plasmin generation and subsequent clot lysis.[1][2] Elevated levels of TAFI have been associated with an increased risk of thrombotic diseases, making TAFIa an attractive therapeutic target for the development of profibrinolytic agents.[3]

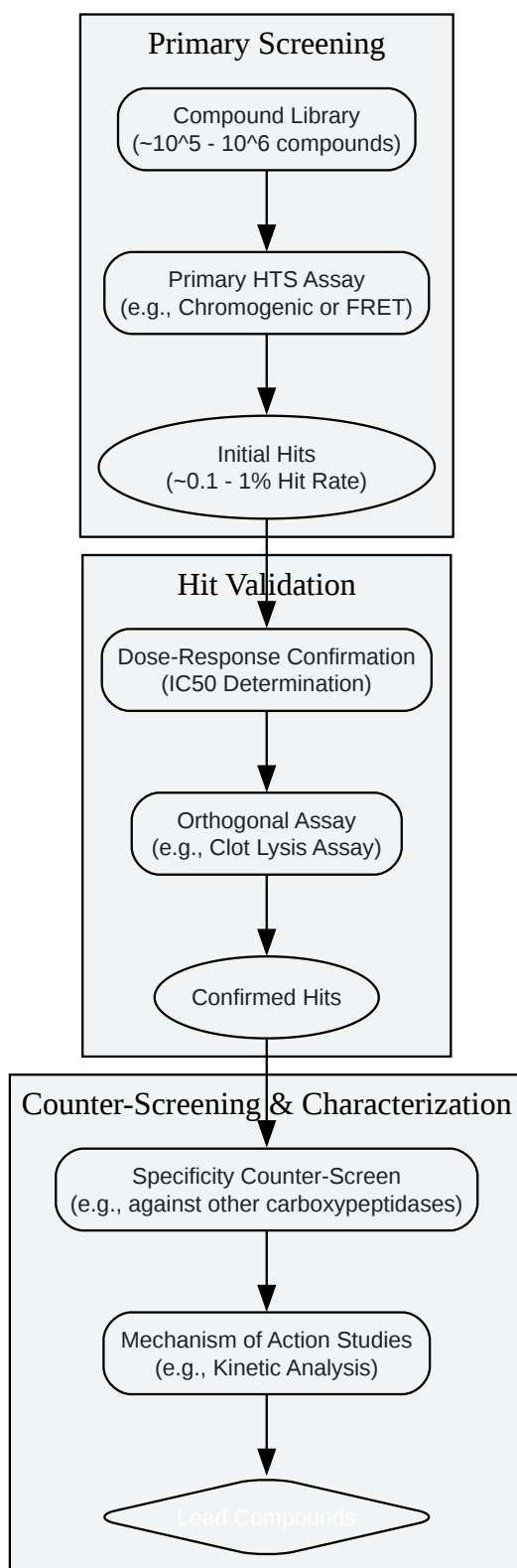
High-throughput screening (HTS) is a powerful strategy for identifying novel inhibitors of TAFIa from large compound libraries. This document provides detailed application notes and protocols for conducting HTS campaigns to discover and validate new **TAFI inhibitors**.

## Signaling Pathway and Inhibition Strategy

The primary strategy for enhancing fibrinolysis through TAFI modulation is the inhibition of TAFIa enzymatic activity. As depicted in the signaling pathway below, thrombin, particularly when complexed with thrombomodulin, is a potent activator of TAFI. Plasmin can also activate TAFI.[1] Once activated, TAFIa acts as a carboxypeptidase, removing essential lysine residues

from the fibrin surface that are crucial for the binding of plasminogen and tPA. By inhibiting TAFIa, the positive feedback loop of fibrinolysis is preserved, leading to more efficient clot dissolution.<sup>[1]</sup><sup>[2]</sup>





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## References

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- 3. High thrombin-activatable fibrinolysis inhibitor expression in thrombi from stroke patients in elevated estrogen states - PMC [pmc.ncbi.nlm.nih.gov]
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